Part 1: Arc (Activity-regulated cytoskeleton-associated) Protein

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Compound of Interest

Compound Name:	*Arc-111*
CAS No.:	*500214-53-9*
Cat. No.:	*B1681341*

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The Arc protein is an immediate-early gene (IEG) product that is rapidly transcribed in response to neuronal activity.[1][2] It is a critical regulator of synaptic plasticity, the cellular mechanism that underlies learning and memory.[1][2][3]

Expression Profile of Arc Protein

Arc is predominantly expressed in the brain, specifically in glutamatergic neurons of the cortex and hippocampus.[1] Its expression is tightly regulated by synaptic activity, and it is not typically found in non-neuronal cells within the brain under normal conditions.

Subcellular Localization:

- Cytoplasm: Found in the neuronal cytoplasm.[4]
- Dendrites and Axons: Enriched in dendrites and also present in axons.[5][6]
- Synapses: Colocalizes with F-actin at synapses.[5][6]
- Nucleus: Can translocate to the nucleus to regulate gene expression.[1]

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- Extracellular Vesicles: Released from neurons in extracellular vesicles, which can transfer Arc mRNA to other cells.[3]

Quantitative Expression Data

The following table summarizes the expression of Arc protein in different cell types, primarily within the central nervous system. It's important to note that Arc expression is highly dynamic and dependent on the level of neuronal activity.

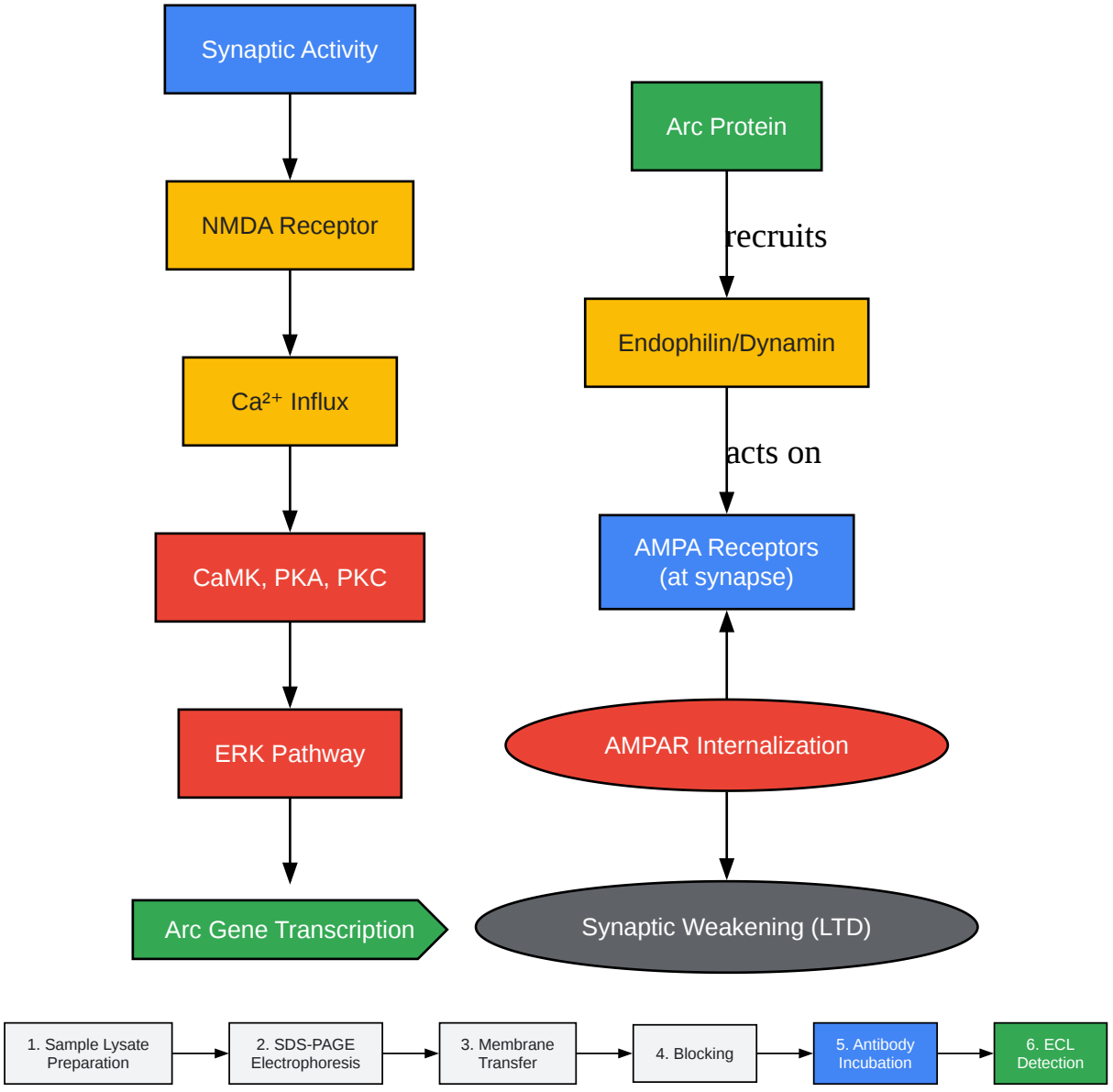
Cell Type	Brain Region	Expression Level	Conditions for Expression	Reference
Excitatory Neurons	Hippocampus, Cortex	High	Induced by synaptic activity, learning, and long-term potentiation (LTP).	[1]
Inhibitory Neurons	Cortex	Low to Moderate	Basal expression, can be induced by specific stimuli.	N/A
Astrocytes	N/A	Generally not expressed	May be induced under pathological conditions.	N/A
Microglia	N/A	Generally not expressed	May be induced during neuroinflammation.	N/A
Skin-Migratory Dendritic Cells	Skin/Immune System	Expressed	Involved in regulating cell migration and T-cell activation.	[3]

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Signaling Pathways Involving Arc

Arc is a central hub in signaling pathways that translate neuronal activity into lasting changes in synaptic strength.

1. Arc Transcription Induction: Neuronal activity, particularly through NMDA receptors, leads to an influx of calcium (Ca2+). This activates several downstream signaling cascades involving kinases like CaMK, PKA, PKC, and ERK, which converge on the Arc promoter to initiate transcription.[1]



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